

3-Methoxybutanal (CAS 5281-76-5): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Methoxybutanal*

Cat. No.: *B3384146*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Methoxybutanal** (CAS 5281-76-5), a valuable organic compound with applications in chemical synthesis. This document consolidates key information on its chemical and physical properties, synthesis, reactivity, and safety protocols, presented in a format tailored for scientific and research applications.

Chemical and Physical Properties

3-Methoxybutanal, also known as 3-methoxybutyraldehyde, is a colorless liquid.^[1] Its fundamental properties are summarized in the tables below, compiled from various chemical databases and supplier information.

General Properties

| Property | Value | Source(s) |
|-------------------|--|---|
| CAS Number | 5281-76-5 | [2] [3] [4] [5] |
| Molecular Formula | C5H10O2 | [2] [3] [4] [5] |
| Molecular Weight | 102.13 g/mol | [4] [5] |
| IUPAC Name | 3-methoxybutanal | [4] |
| Synonyms | 3-Methoxybutyraldehyde, Butanal, 3-methoxy- | [2] [4] [6] |
| Canonical SMILES | CC(CC=O)OC | [6] |
| InChI Key | VVXNMKJDQVBOLT- UHFFFAOYSA-N | [2] [3] |

Physical Properties

| Property | Value | Conditions | Source(s) |
|-------------------------|-------------------------|---|---|
| Boiling Point | 127.8 °C | at 760 mmHg | [1] [6] |
| 63-65 °C | at 75 Torr | [2] | |
| Density | 0.887 g/cm ³ | [1] | |
| 0.938 g/cm ³ | at 15.5 °C | [2] | |
| Flash Point | 26.2 °C | [1] [6] | |
| Refractive Index | 1.386 | [1] | |
| Vapor Pressure | 11 mmHg | at 25 °C | [6] |

Calculated Properties

| Property | Value | Unit | Source(s) |
|------------------------------|---------------|------|---|
| LogP | 0.61030 | | [6] [7] |
| Hydrogen Bond Donor Count | 0 | | [6] |
| Hydrogen Bond Acceptor Count | 2 | | [6] |
| Rotatable Bond Count | 3 | | [6] |
| Exact Mass | 102.068079557 | | [6] |
| Complexity | 52 | | [6] |

Synthesis

The primary synthesis route for **3-Methoxybutanal** involves the Michael addition of methanol to crotonaldehyde in an alkaline solution.[\[8\]](#)[\[9\]](#)[\[10\]](#) This reaction is typically followed by neutralization.

Experimental Protocol: Synthesis of 3-Methoxybutanal

The following is a generalized experimental protocol based on patent literature.[\[8\]](#)[\[9\]](#)

Materials:

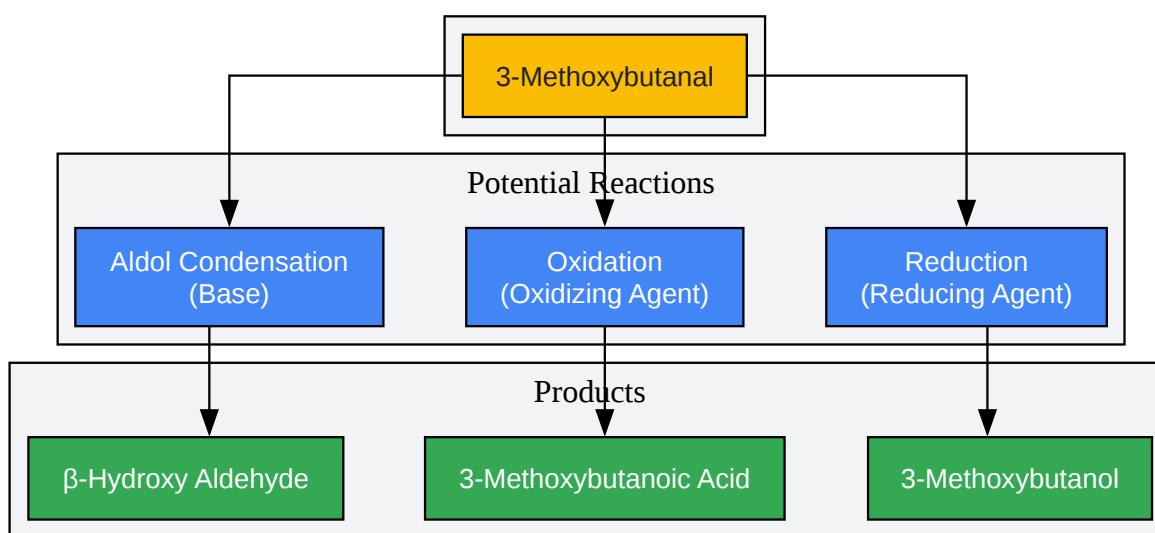
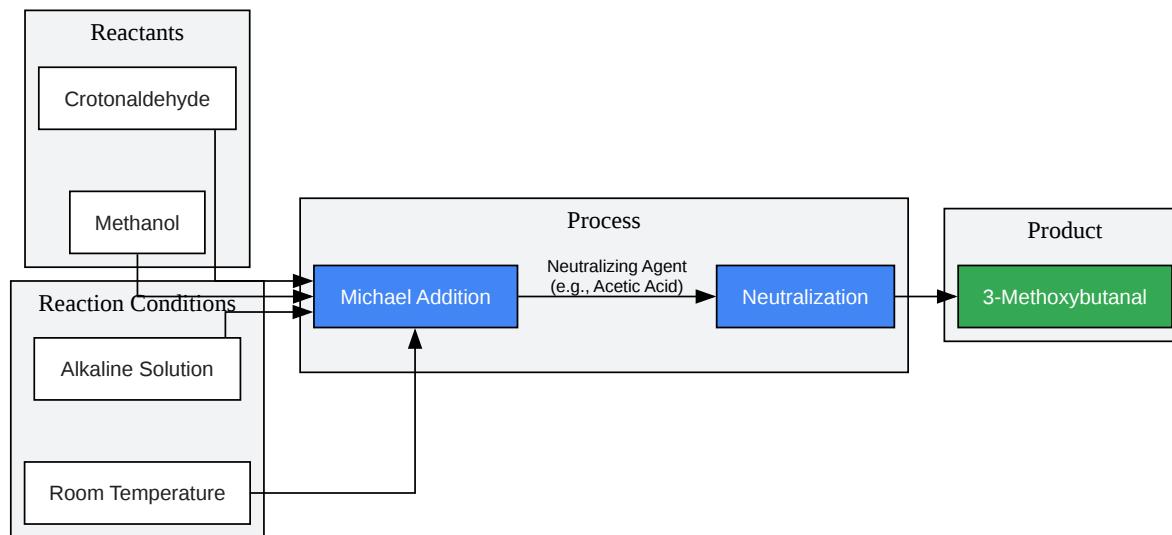
- Crotonaldehyde
- Methanol
- Alkaline catalyst (e.g., sodium hydroxide solution)
- Acid for neutralization (e.g., acetic acid)

Procedure:

- In a reaction vessel, crotonaldehyde is reacted with methanol in the presence of an alkaline solution.

- This reaction is exothermic and is generally carried out at room temperature under atmospheric pressure, with cooling to manage the heat of reaction.[8]
- Upon completion of the reaction, the resulting mixture is neutralized with an acid, such as acetic acid.[8][9]
- The product, **3-Methoxybutanal**, can then be purified from the reaction mixture.

Note: For subsequent synthesis of 3-methoxybutanol, the neutralized mixture is hydrogenated in the presence of a catalyst.[8][9]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. magritek.com [magritek.com]
- 2. 3-Methyl-3-methoxybutanol(56539-66-3) 1H NMR [m.chemicalbook.com]
- 3. bmse001181 3-Methylbutanal at BMRB [bmrb.io]
- 4. 3-Methyl-3-methoxybutanol(56539-66-3) IR Spectrum [chemicalbook.com]
- 5. Solved 3-Methylbutanal undergoes an aldol reaction to | Chegg.com [chegg.com]
- 6. gauthmath.com [gauthmath.com]
- 7. 3-Methoxy-1-butanol(2517-43-3) 1H NMR [m.chemicalbook.com]
- 8. massbank.eu [massbank.eu]
- 9. 3-Methoxybutyraldehyde | C5H10O2 | CID 98040 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 3-Methoxybutanal (CAS 5281-76-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [3-Methoxybutanal (CAS 5281-76-5): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3384146#3-methoxybutanal-cas-number-5281-76-5-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com